

7-Geranyloxy-5-methoxycoumarin molecular weight and formula

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Compound of Interest

Compound Name: 7-Geranyloxy-5-methoxycoumarin

Cat. No.: B12321194

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In-depth Technical Guide: 7-Geranyloxy-5-methoxycoumarin

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **7-Geranyloxy-5-methoxycoumarin**, a natural coumarin derivative. The information is presented to be readily accessible for research and development applications.

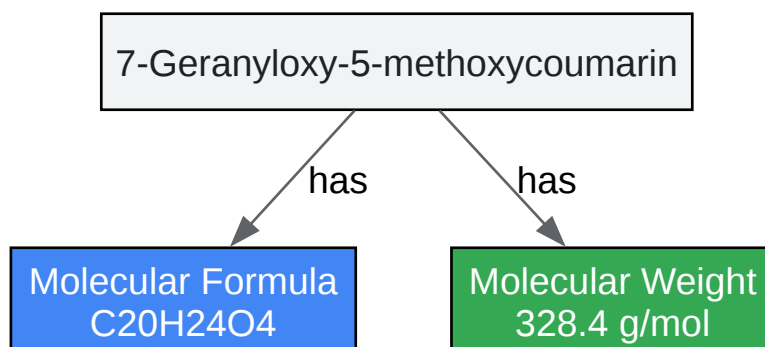
Molecular Data

The fundamental molecular properties of **7-Geranyloxy-5-methoxycoumarin** are summarized below.

Property	Value
Molecular Formula	C ₂₀ H ₂₄ O ₄ [1] [2] [3] [4]
Molecular Weight	328.4 g/mol [1] [2] [4]
IUPAC Name	7-[(2E)-3,7-dimethylocta-2,6-dienoxy]-5-methoxychromen-2-one [1]
CAS Number	1432075-68-7 [2] [3] [4]

Logical Relationship of Molecular Descriptors

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



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References

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